

Technical Guide: Structural Elucidation of 8-Bromo-4-fluoroquinoline

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Compound of Interest

Compound Name: 8-Bromo-4-fluoroquinoline

Cat. No.: B11884087

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Executive Summary

This guide details the rigorous protocol for the single-crystal X-ray diffraction (SC-XRD) analysis of **8-Bromo-4-fluoroquinoline**. As a privileged scaffold in medicinal chemistry, particularly for kinase and DNA gyrase inhibitors, the precise 3D arrangement of this di-halogenated heterocycle is critical for Structure-Activity Relationship (SAR) studies. This document synthesizes experimental methodologies with theoretical expectations of halogen bonding and supramolecular assembly, providing a roadmap from synthesis validation to crystallographic refinement.

Chemical Context & Pre-Crystallization Validation

Before attempting crystallization, the chemical integrity of the sample must be absolute. The 8-bromo-4-fluoro substitution pattern introduces competing electronic effects: the electron-withdrawing fluorine at the 4-position (para to nitrogen) and the bulky, polarizable bromine at the 8-position (peri to nitrogen).

Sample Purity Requirements

Crystallization is a purification technique, but for high-resolution diffraction, the starting material should be

pure. Impurities, particularly regioisomers (e.g., 6-bromo isomers), can disrupt nucleation or lead to twinning.

- Protocol: Verify purity via

H-NMR (400 MHz+) and HPLC.

- Key NMR Signature: Look for the characteristic doublet of the H-2 proton (adjacent to Nitrogen) and the specific coupling constants of the H-5, H-6, H-7 protons to confirm the 8-bromo substitution.

Solubility Profile

- High Solubility: DMSO, DMF, Chloroform, Dichloromethane (DCM).
- Moderate Solubility: Acetone, Ethyl Acetate, Methanol.
- Low Solubility: Hexanes, Water, Pentane.

Crystallization Screening Protocol

Obtaining X-ray quality crystals of halogenated quinolines requires balancing the kinetics of nucleation with the thermodynamics of crystal growth. The heavy bromine atom facilitates anomalous scattering (useful for phasing) but can induce disorder if cooling is too rapid.^[1]

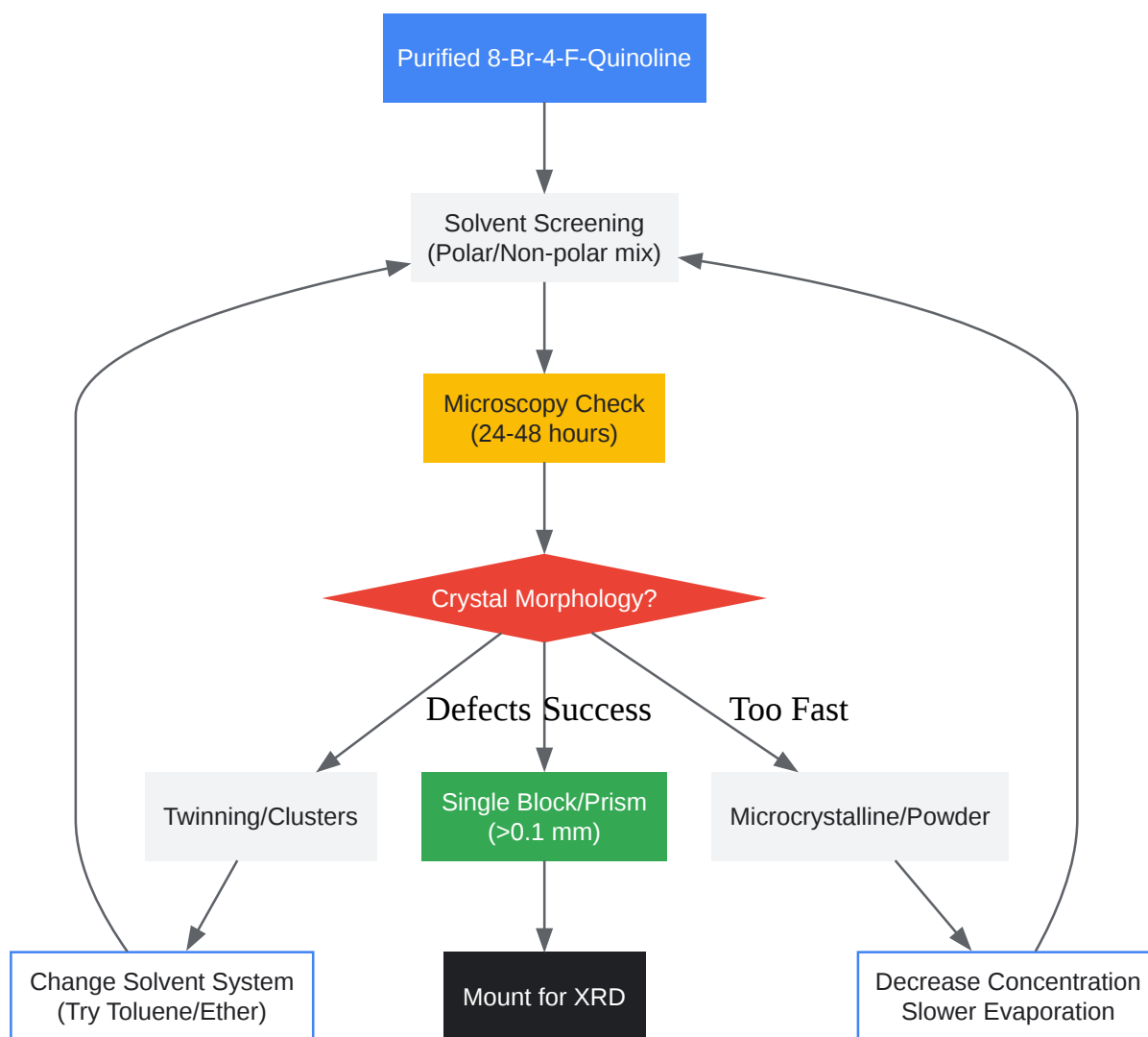
Recommended Methodologies

We utilize a "Matrix Screening" approach focusing on slow evaporation and vapor diffusion.^[1]

Method	Solvent System (Solvent/Antisolvent)	Conditions	Target Outcome
Slow Evaporation	DCM / Methanol (1:1)	4°C, perforated cap	Prisms (High quality)
Vapor Diffusion	Acetone (Inner) / Hexane (Outer)	20°C, sealed chamber	Blocks (Low mosaicity)
Vapor Diffusion	THF (Inner) / Pentane (Outer)	4°C, sealed chamber	Needles (Often twinned)

Experimental Workflow

The following diagram outlines the decision logic for optimizing crystal growth.



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Figure 1: Iterative crystallization workflow for small molecule organic halides.

X-Ray Diffraction Data Collection

For **8-Bromo-4-fluoroquinoline**, the choice of radiation source and temperature is pivotal due to the presence of Bromine (high absorption) and Fluorine (low scattering power).

Instrument Configuration

- Radiation Source: Molybdenum (Mo-K

,

Å).

- Reasoning: Copper (Cu) radiation causes significant fluorescence with Bromine, leading to high background noise and absorption errors. Mo radiation minimizes absorption () while maintaining sufficient resolution [1].
- Detector: Hybrid Photon Counting (HPC) detector (e.g., Dectris EIGER or PILATUS) for noise-free dynamic range.
- Temperature: 100 K (Cryostream).
 - Reasoning: Cooling freezes the rotation of the fluoro-group and reduces the thermal ellipsoids of the heavy bromine, improving the precision of bond lengths.

Data Collection Strategy

- Unit Cell Determination: Collect 20 frames at orthogonal angles. Expect Monoclinic () or Triclinic () systems, common for planar heterocycles.
- Strategy Calculation: Aim for 100% completeness up to (0.8 Å resolution). High redundancy (>4x) is required to correct for absorption effects caused by the Bromine atom.
- Absorption Correction: Apply Multi-scan (SADABS) or Gaussian integration based on crystal face indexing.[1]

Structure Solution & Refinement

The presence of the heavy Bromine atom makes the structure solution straightforward via Direct Methods or Patterson Methods.[1]

Workflow

- Phasing: Use SHELXT (Intrinsic Phasing).[1] The Bromine atom will appear as the highest electron density peak (ngcontent-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted">).
- Assignment: Locate the quinoline core atoms based on geometry. Distinguish Nitrogen from Carbon by thermal parameter behavior (N is smaller than C if misassigned).[1]
- Refinement: Use SHELXL (Least Squares).
 - Anisotropic Refinement: All non-hydrogen atoms (C, N, F, Br).
 - Hydrogen Atoms: Place geometrically (Constrained) using a riding model.[1]
 - Weighting Scheme: Update
to minimize variance.

Critical Validation Metrics

- R-factor (
): Target
.
- Goodness of Fit (GooF): Target ~1.0.
- Residual Density: The highest peak should be near the Bromine atom (ripples from Fourier truncation), typically < 1.0
.

Supramolecular Analysis: The "Why"

The crystal packing of **8-Bromo-4-fluoroquinoline** is driven by specific intermolecular forces that are highly relevant for drug design (binding affinity).

Halogen Bonding (σ -hole interactions)

The 8-Bromo substituent is a classic halogen bond donor. The electron-poor region (σ -hole) on the extension of the C-Br bond will likely interact with nucleophiles.

- Prediction: Look for C-Br

N (quinoline nitrogen of adjacent molecule) or C-Br

F interactions.

- Geometry: The C-Br

X angle should be near

[2].

Fluorine Interactions

Fluorine is a poor hydrogen bond acceptor but acts as a weak director.[1]

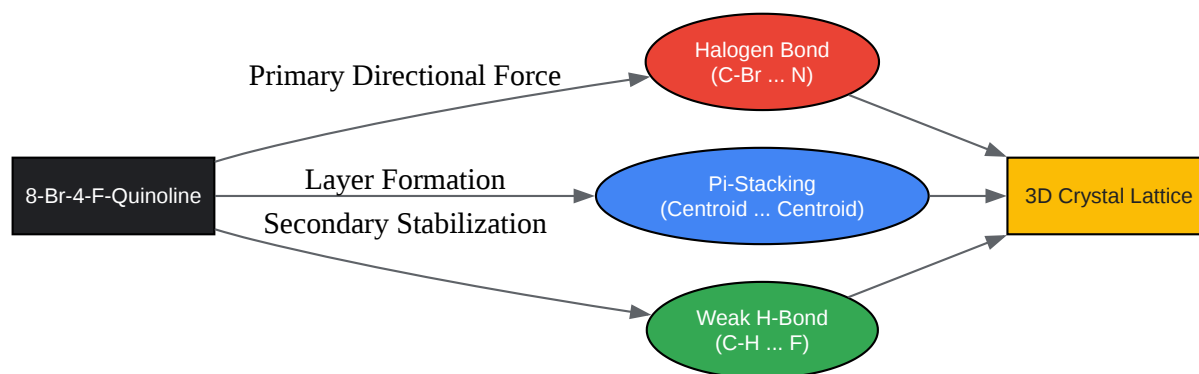
- Prediction: C-H $\cdots$ F interactions will stabilize the lattice layers.

F weak hydrogen bonds will stabilize the lattice layers.

Pi-Stacking

The planar quinoline system favors centroid-centroid (

) stacking, typically at distances of 3.4–3.8 Å.



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Figure 2: Hierarchy of supramolecular synthons driving the crystal packing.[1]

Pharmaceutical Implications

Understanding this structure aids in "Scaffold Hopping":

- Bioisosterism: The C-Br bond length (~1.89 Å) and volume can be compared to C-CF or C-Cl groups to optimize binding in protein pockets.
- Metabolic Stability: The 4-Fluoro group blocks oxidative metabolism at the para-position, a common clearance pathway for quinolines.
- Solubility: The crystal density () derived from the structure directly correlates with solid-state stability and dissolution rates.

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